

# effect of different storage conditions on Panavia TC properties

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## Compound of Interest

Compound Name: Panavia TC

Cat. No.: B1179519

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## Panavia TC Technical Support Center

Welcome to the **Panavia TC** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions regarding the effects of different storage conditions on the properties of **Panavia TC**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Panavia TC**?

For optimal performance and shelf-life, **Panavia TC** paste and ED PRIMER should be stored in a refrigerator at temperatures between 2°C and 8°C (36°F and 46°F) when not in use.<sup>[1][2]</sup> It is also crucial to protect the material from direct sunlight and high temperatures.<sup>[1][2]</sup>

Q2: Can **Panavia TC** be stored at room temperature?

While the manufacturer recommends refrigeration for long-term storage, some related Panavia products have a wider acceptable storage range of 2-25°C (36-77°F). However, for daily use, it is recommended to take the product out of the refrigerator in the morning and allow it to reach room temperature before use, returning it to the refrigerator at the end of the day. Prolonged storage at room temperature, especially in warmer climates, is not advised as it can negatively impact the material's properties.

Q3: What are the potential consequences of improper storage, such as exposure to high temperatures?

Exposure to temperatures above the recommended range can adversely affect the physical and chemical properties of **Panavia TC**. This can lead to:

- **Reduced Bond Strength:** Studies on similar Panavia products have shown that prolonged storage at elevated temperatures (e.g., 90°F or 32°C) can significantly decrease retention strength.<sup>[3]</sup>
- **Altered Working and Setting Times:** The chemical reactions that govern working and setting times are temperature-dependent. Improper storage can lead to a shortened working time, making the cement difficult to handle and place correctly.
- **Decreased Shelf-Life:** The manufacturer's stated shelf-life is based on storage under recommended refrigerated conditions. Improper storage will likely shorten the effective life of the product.

Q4: I left my **Panavia TC** kit out on the bench overnight. Is it still usable?

If the ambient temperature of your laboratory is within a controlled room temperature range (e.g., around 20-23°C or 68-73°F), a single overnight exposure is unlikely to render the product unusable, though it is not ideal. It is recommended to return it to the refrigerator as soon as possible. However, if the laboratory experienced high temperatures, the material's properties may be compromised. It is advisable to test a small amount to check for normal consistency and setting characteristics before using it in a critical experiment. For critical applications, using a fresh, properly stored kit is recommended.

Q5: Should **Panavia TC** be brought to room temperature before use?

Yes, it is important to allow **Panavia TC** paste and ED PRIMER to reach room temperature before use.<sup>[1]</sup> Using the material directly from the refrigerator can result in a higher viscosity, making it difficult to dispense and mix correctly, which can affect the final properties of the cement.

## Troubleshooting Guide

Issue	Potential Cause Related to Storage	Recommended Action
Reduced or inconsistent bond strength	The material was stored at elevated temperatures for an extended period.	Discard the current kit and use a new one that has been consistently stored under refrigerated conditions. Ensure all components are within their expiration date.
The material was repeatedly warmed to room temperature and then refrigerated.	While bringing the material to room temperature for use is necessary, minimize the number of warming and cooling cycles. Dispense the required amount and return the main container to the refrigerator promptly.	
Working time is too short	The material was stored at a temperature higher than recommended, accelerating the chemical reaction.	Use a fresh, properly stored kit. Ensure the material is not exposed to direct sunlight or operating lights during mixing and application, as this can also accelerate the setting time.
The material was not allowed to cool down to room temperature after being in a warm environment.	Always allow the material to equilibrate to the ambient temperature of the laboratory before use.	
Inconsistent mixing or dispensing	The material was used directly from the refrigerator, leading to high viscosity.	Allow the material to sit at room temperature for at least 15-20 minutes before dispensing and mixing.
The components have begun to degrade due to improper storage.	Check for any changes in color or consistency of the pastes. If	

they appear abnormal, do not  
use the kit.

## Data on Panavia TC Properties

The following table summarizes the shear bond strength of Panavia 21 TC to various substrates under standard conditions and after artificial aging through thermal cycling. This data is based on the manufacturer's technical information.<sup>[1]</sup>

Substrate	Shear Bond Strength (MPa) after 24 hours in 37°C water	Shear Bond Strength (MPa) after 3000 Thermal Cycles (4°C - 60°C)
Enamel	24.5	23.5
Etched Enamel	29.4	28.4
Dentin	17.7	16.7
Ni-Cr Alloy	41.2	40.2
Gold Alloy	36.3	35.3
Porcelain	26.5	25.5
Cured Composite	27.5	26.5

## Experimental Protocols

Below are generalized methodologies for key experiments to assess the properties of dental cements like **Panavia TC**. These are based on ISO standards and common practices in dental materials research.

### Shear Bond Strength Testing (based on ISO 4049)

- **Substrate Preparation:** Prepare standardized bonding surfaces on extracted human or bovine teeth (for enamel and dentin) or on discs of dental alloys, ceramics, or composite materials. The surfaces are typically ground flat with silicon carbide paper to a specific grit (e.g., 600-grit) to create a standardized surface.

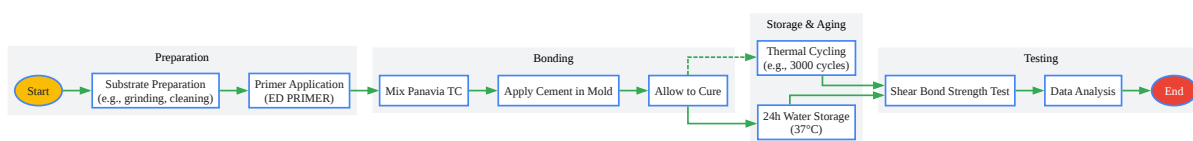
- Bonding Procedure:
  - Apply a bonding agent or primer (e.g., ED PRIMER for **Panavia TC**) to the prepared substrate surface according to the manufacturer's instructions.
  - Place a mold (typically a cylindrical tube with a defined diameter) onto the prepared surface.
  - Mix the **Panavia TC** cement and fill the mold.
  - Remove any excess cement and allow it to set according to the manufacturer's instructions.
- Storage/Aging:
  - For immediate bond strength, store the bonded specimens in distilled water at 37°C for 24 hours.
  - For aged bond strength, subject the specimens to thermal cycling (e.g., 3000 cycles between 5°C and 55°C) or prolonged water storage.
- Testing:
  - Mount the specimen in a universal testing machine.
  - Apply a shear load to the bonded cylinder at a constant crosshead speed (e.g., 1 mm/min) until failure occurs.
  - The shear bond strength is calculated by dividing the failure load by the bonded surface area.

## Working and Setting Time (based on ISO 4049)

- Material Preparation: Dispense and mix the cement according to the manufacturer's instructions at a controlled temperature and humidity (e.g., 23 ± 1°C and 50 ± 5% relative humidity).

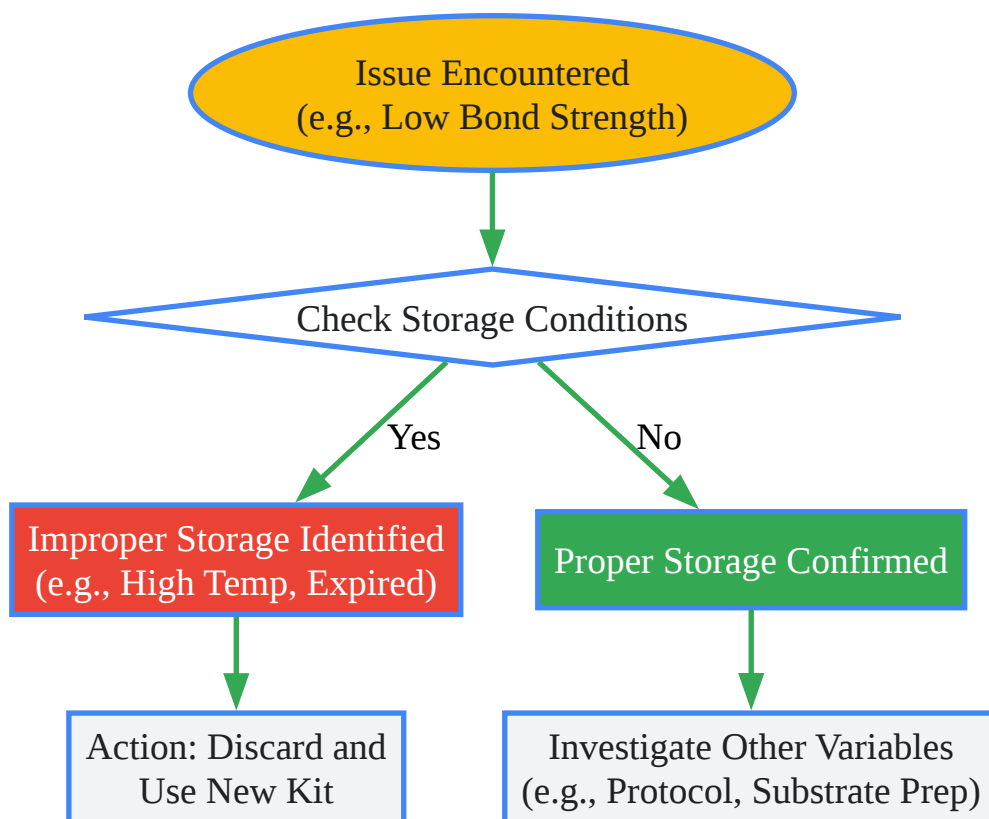
- **Working Time:** Start a stopwatch at the beginning of mixing. The working time is the period during which the cement can be manipulated without a significant loss of plasticity. This can be assessed by periodically probing the material with a clean, dry instrument. The end of the working time is noted when the material no longer flows and begins to set.
- **Setting Time:** The setting time is determined by an indentation test. A weighted indenter (e.g., a Gilmore needle) is gently placed on the surface of the setting cement. The initial setting time is the point at which the indenter no longer leaves a complete circular indentation. The final setting time is when the indenter leaves no visible mark on the surface.

## Visualizations



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Caption: Experimental workflow for shear bond strength testing.



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Caption: Troubleshooting logic for storage-related issues.

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